

# A Comparative Analysis of Disperse Red 54 and Other High-Energy Disperse Dyes

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This guide provides a detailed comparison of the performance characteristics of C.I. **Disperse Red 54** against a selection of other high-energy red disperse dyes. The data presented is intended for researchers, scientists, and professionals in drug development and related fields who utilize these dyes in their work. The information is compiled from various publicly available sources.

## **Performance Data Summary**

The following table summarizes the key fastness properties of **Disperse Red 54** and several alternative high-energy disperse dyes. Fastness is rated on a scale of 1 to 5 for washing, sublimation, and rubbing, and on a scale of 1 to 8 for light fastness, where a higher number indicates better performance. It is important to note that the data is collated from different manufacturers and suppliers, and testing conditions may vary.



Dye Name	C.I. Name	Chemical Class	Light Fastness (Xenon)	Wash Fastness	Sublimati on Fastness	Rubbing Fastness (Wet)
Disperse Red 54	11131	Monoazo	6	5	4-5	4-5
Disperse Red 60	60756	Anthraquin one	6-7	4-5	4-5	Not Specified
Disperse Red 73	11116	Monoazo	6	4-5	4	4-5
Disperse Red 82	Not Specified	Not Specified	6-7	4-5	4	4-5
Disperse Red 92	Not Specified	Anthraquin one	Excellent	Excellent	Good	Good
Disperse Red 167	11338	Monoazo	6-7	4-5	4-5	Not Specified

**Disperse Red 54**, a monoazo dye, demonstrates good all-around fastness properties. When compared to other high-energy disperse dyes, particularly those of the anthraquinone class like Disperse Red 60 and Disperse Red 92, it holds a competitive position. Anthraquinone dyes are noted for their bright colors and generally good light fastness and chemical stability. High-energy disperse dyes, in general, are characterized by larger molecular sizes and are suitable for dyeing at temperatures above 129°C, which typically imparts excellent sublimation and overall fastness properties.

# **Experimental Protocols**

The fastness properties listed in the table are determined by standardized experimental procedures. The most commonly used standards are those developed by the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC). Below are detailed methodologies for the key experiments.

1. Colorfastness to Light (Xenon Arc Lamp Test)



This test evaluates the resistance of the dye to fading when exposed to an artificial light source that mimics natural sunlight.

- Principle: A specimen of the dyed textile is exposed to light from a xenon arc lamp under controlled temperature and humidity conditions. The change in color is assessed by comparing the exposed sample to an unexposed portion of the same sample.
- Apparatus: Xenon arc lamp lightfastness tester.
- Procedure (based on ISO 105-B02 / AATCC TM16.3):
  - A portion of the dyed specimen is partially covered with an opaque mask.
  - The specimen is placed in the lightfastness tester along with Blue Wool standards.
  - The samples are exposed to the xenon arc light under specified conditions of temperature and humidity.
  - The exposure is continued until a specified color change is observed on the Blue Wool standards.
  - The color change of the tested specimen is evaluated by comparing the exposed and unexposed areas using the Grey Scale for Assessing Change in Colour (ISO 105-A02).
    The rating is given on a scale of 1 (poor) to 8 (highest).

#### 2. Colorfastness to Washing

This test assesses the resistance of the dye to desorption and transfer to adjacent fabrics during laundering.

- Principle: A dyed specimen, in contact with a multi-fiber fabric strip, is subjected to a simulated washing process in a soap or detergent solution with mechanical agitation. The change in color of the specimen and the staining of the multi-fiber strip are evaluated.
- Apparatus: Launder-Ometer or similar washing fastness tester.
- Procedure (based on ISO 105-C06 / AATCC 61):



- A 40 mm x 100 mm specimen of the dyed textile is prepared.
- A multi-fiber adjacent fabric of the same dimensions is attached to the specimen.
- The composite specimen is placed in a stainless-steel container with a specified volume of washing solution and stainless-steel balls for mechanical action.
- The container is agitated in the tester at a specified temperature (e.g., 60°C) for a defined duration (e.g., 30 minutes).
- After washing, the specimen is rinsed and dried.
- The change in color of the specimen is assessed using the Grey Scale for Assessing
   Change in Colour, and the staining on each fiber of the multi-fiber strip is assessed using
   the Grey Scale for Assessing Staining (ISO 105-A03). Ratings are from 1 (poor) to 5
   (excellent).
- 3. Colorfastness to Sublimation (Dry Heat)

This test is particularly important for disperse dyes as they can vaporize at high temperatures, which can occur during storage or ironing.

- Principle: The dyed textile is heated under pressure in contact with an undyed white fabric. The change in color of the dyed sample and the staining of the white fabric are assessed.
- Apparatus: Heat press or suitable heating device.
- Procedure (based on ISO 105-P01 / AATCC 117):
  - A specimen of the dyed textile is placed between two pieces of undyed white fabric.
  - The composite sample is placed in a heating device and subjected to a specified temperature (e.g., 180°C or 210°C) and pressure for a specific duration (e.g., 30 seconds).
  - After heating, the sample is allowed to cool.
  - The color change of the specimen and the staining of the adjacent white fabrics are evaluated using the respective Grey Scales. Ratings are from 1 (poor) to 5 (excellent).



#### 4. Colorfastness to Rubbing (Crocking)

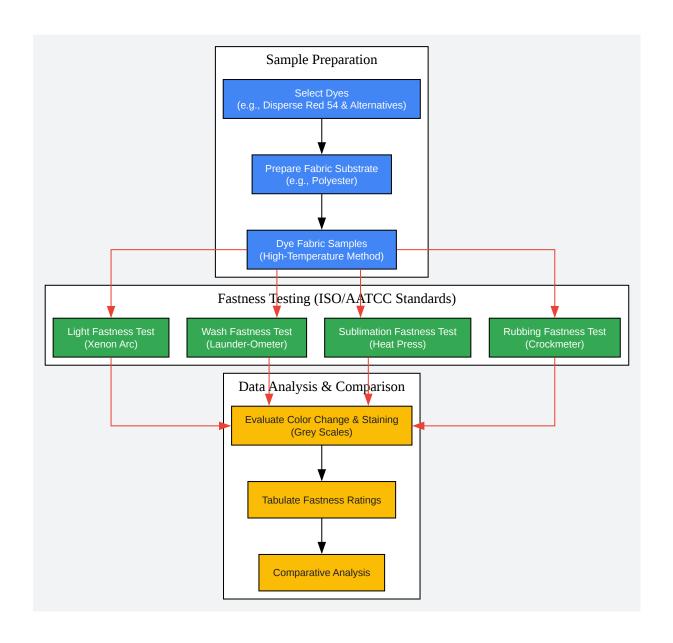
This test determines the amount of color transferred from the surface of a colored textile to another surface by rubbing.

- Apparatus: Crockmeter.
- Procedure (based on ISO 105-X12 / AATCC 8):
  - A specimen of the dyed textile is mounted on the base of the crockmeter.
  - A standard white cotton rubbing cloth is fixed to the rubbing finger of the crockmeter.
  - The test is performed under both dry and wet conditions. For the wet test, the rubbing cloth is wetted with distilled water.
  - The rubbing finger is moved back and forth across the specimen a specified number of times with a constant downward force.
  - The amount of color transferred to the white rubbing cloth is assessed using the Grey Scale for Assessing Staining. Ratings are from 1 (heavy staining) to 5 (no staining).

### **Visualizations**

Below are diagrams illustrating the general workflow for evaluating the performance of disperse dyes.

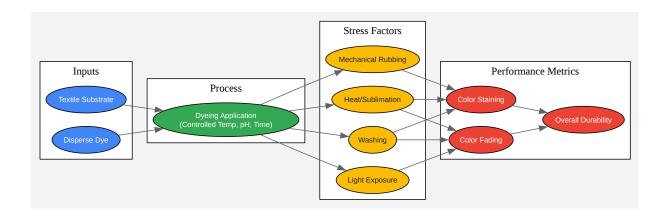




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Caption: General workflow for the evaluation of disperse dye performance.





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Caption: Logical relationship between dyeing process, stress factors, and performance outcomes.

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